

Developing a Sensitive Immunoassay for [8-L-arginine] Deaminovasopressin (dAVP) Quantification

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Compound of Interest

Compound Name: [8-L-arginine] deaminovasopressin

Cat. No.: B12397766

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

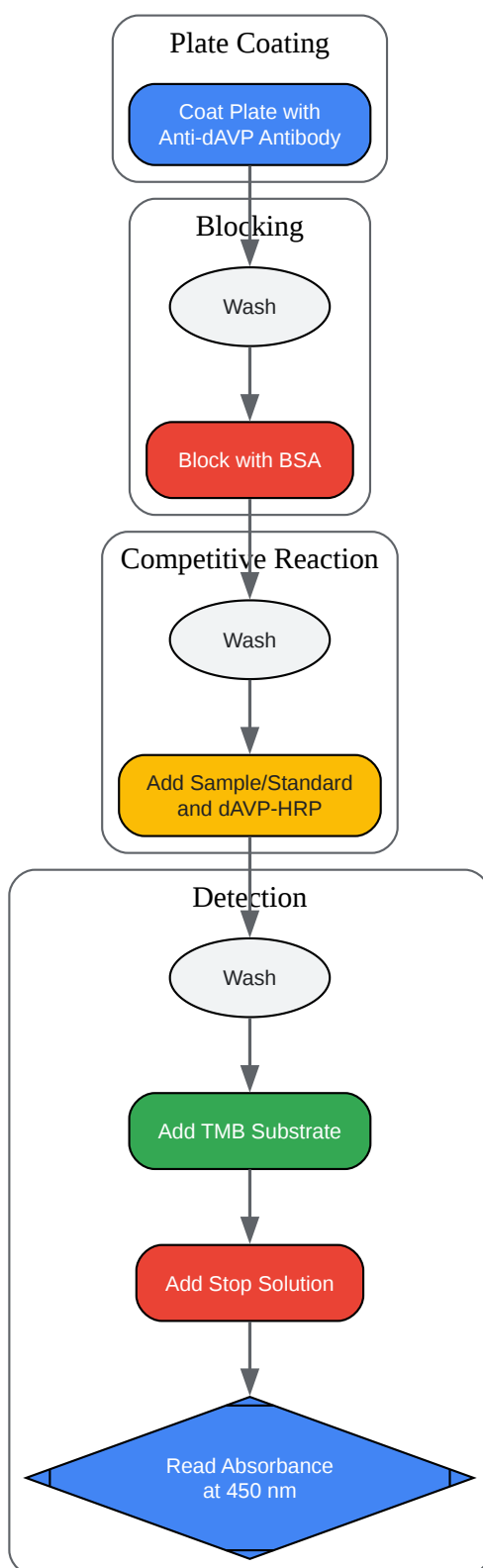
[8-L-arginine] deaminovasopressin (dAVP), a synthetic analogue of the endogenous hormone arginine vasopressin (AVP), exhibits potent antidiuretic effects with reduced vasopressor activity. This makes it a valuable therapeutic agent for conditions such as diabetes insipidus and certain bleeding disorders. Accurate quantification of dAVP in biological matrices is crucial for pharmacokinetic studies, therapeutic drug monitoring, and drug development. This document provides a comprehensive guide to developing a sensitive and specific competitive enzyme-linked immunosorbent assay (ELISA) for the quantification of dAVP. The protocols outlined below cover immunogen preparation, antibody production, and a detailed competitive ELISA procedure, along with expected performance characteristics.

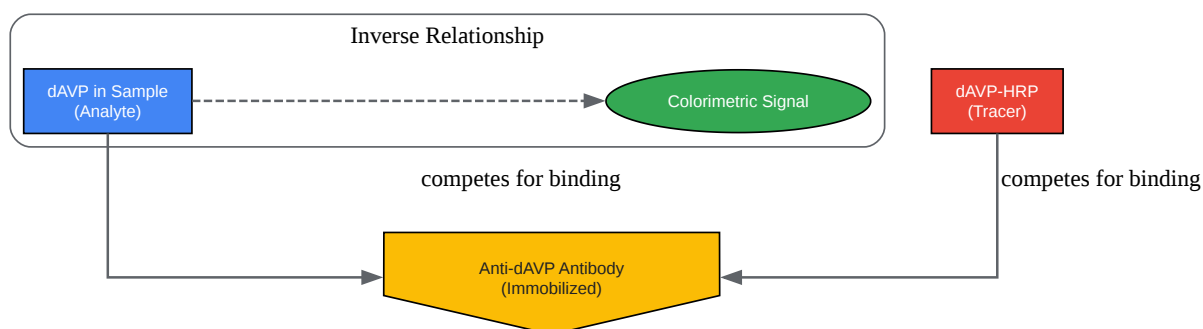
Signaling Pathway of Vasopressin and its Analogues

dAVP, like AVP, primarily exerts its effects through binding to vasopressin receptors (V1a, V1b, and V2), which are G-protein coupled receptors. The antidiuretic action of dAVP is predominantly mediated by the V2 receptor in the kidney's collecting duct principal cells. Binding of dAVP to the V2 receptor activates a Gs protein, which in turn stimulates adenylyl

cyclase to produce cyclic AMP (cAMP).[1] This increase in intracellular cAMP activates Protein Kinase A (PKA), leading to the phosphorylation of aquaporin-2 (AQP2) water channels and their translocation to the apical membrane.[1] This process increases water reabsorption from the urine, thus concentrating the urine and reducing its volume.







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References

- 1. assaygenie.com [assaygenie.com]
- To cite this document: BenchChem. [Developing a Sensitive Immunoassay for [8-L-arginine] Deaminovasopressin (dAVP) Quantification]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12397766#a-developing-a-sensitive-immunoassay-for-8-l-arginine-deaminovasopressin-quantification\]](https://www.benchchem.com/product/b12397766#a-developing-a-sensitive-immunoassay-for-8-l-arginine-deaminovasopressin-quantification)

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